

Physical & Chemical Properties of 2-(Bromomethyl)benzaldehyde

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Compound Focus: 2-(Bromomethyl)benzaldehyde

CAS No.: 60633-91-2

Cat. No.: S683604

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The table below summarizes the fundamental properties of **2-(Bromomethyl)benzaldehyde** (CAS 60633-91-2), which are crucial for informing your solvent choices and experimental design [1] [2].

Property	Value
CAS Number	60633-91-2
Molecular Formula	C ₈ H ₇ BrO
Molecular Weight	199.04 g/mol
Density	1.524 g/cm ³
Boiling Point	264.6 °C (at 760 mmHg)
Flash Point	97.6 °C
Solubility	Soluble in Dichloromethane, Methanol [2]

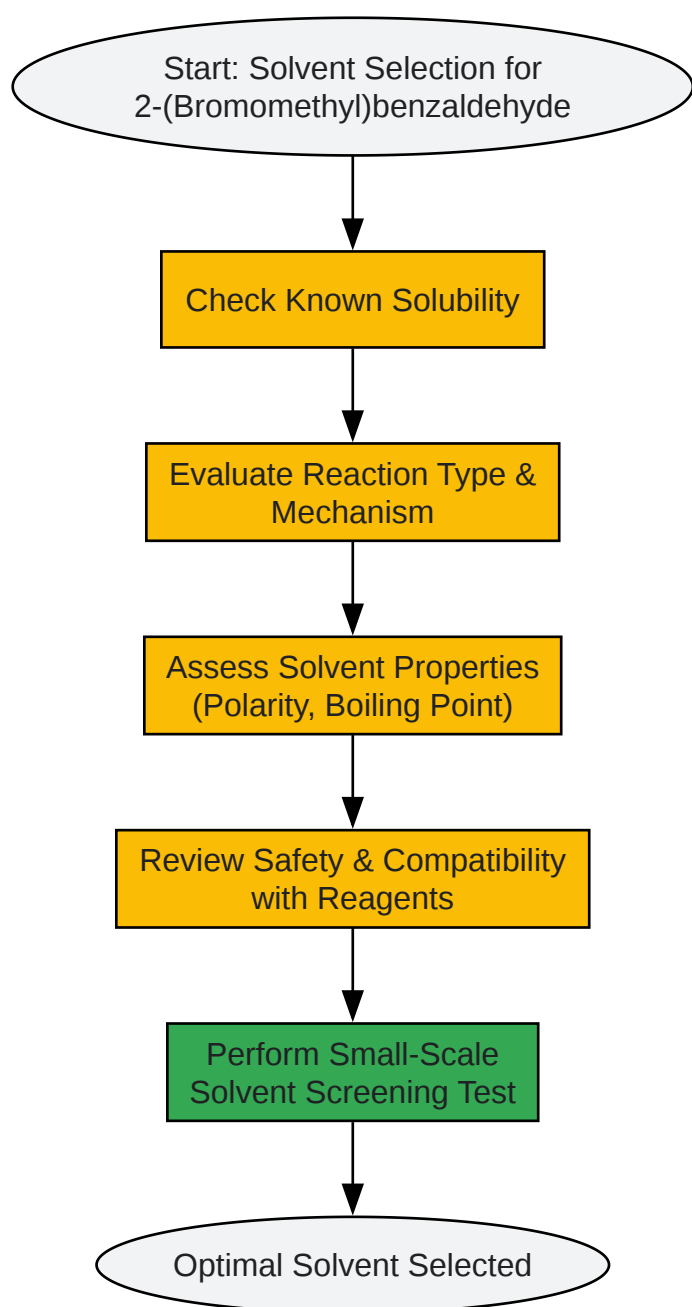
Safety and Handling Information

The compound has the following hazard statements, which should guide your handling procedures [2]:

- **H315:** Causes skin irritation
- **H319:** Causes serious eye irritation
- **H335:** May cause respiratory irritation

Solvent Selection Workflow

Since explicit solvent recommendations were not found, the diagram below outlines a general logical workflow for selecting a solvent, based on the compound's known properties.



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Frequently Asked Questions

- **What are the known solvents for 2-(Bromomethyl)benzaldehyde?** The available data indicates that the compound is soluble in **dichloromethane (DCM)** and **methanol** [2]. These can be considered as starting points for your experiments.
- **What safety precautions should I take when handling this compound?** You should always work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves and safety goggles, as the compound can cause skin, eye, and respiratory irritation [2].
- **Why is specific solvent information for chemical reactions hard to find?** The optimal solvent for a reaction depends heavily on the specific reaction type and other reagents involved. This makes providing a one-size-fits-all recommendation difficult. The general approach involves considering the compound's solubility, the reaction mechanism, and solvent properties.

How to Proceed with Your Research

To overcome the lack of specific data, I suggest the following steps:

- **Consult Specialized Databases:** Search SciFinder or Reaxys, which often contain more detailed reaction procedures and solvent information than general chemical websites.
- **Analyze by Reaction Type:** Identify the specific reaction you are performing (e.g., nucleophilic substitution, aldol condensation). The aldehyde and benzyl bromide functional groups in the molecule are reactive sites, and your solvent choice should be compatible with the intended transformation.
- **Perform Solvent Screening:** Set up small-scale test reactions in different solvents (starting with DCM and methanol) to empirically determine the best solvent for your specific application.

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References

1. -(bromomethyl) benzaldehyde | CAS#:60633-91- 2 | Chemsrvc 2 [chemsrc.com]

2. 2-(broMoMethyl)benzaldehyde | 60633-91-2 [chemicalbook.com]

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